

Standard Operating Procedure: Handling and Disposal of Syntelin

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Compound of Interest

Compound Name: Syntelin
Cat. No.: B15604884

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This document provides essential safety protocols and procedural guidance for the handling and disposal of **Syntelin** in a laboratory environment. Adherence to these guidelines is mandatory to ensure personnel safety and regulatory compliance.

Immediate Safety and Hazard Information

Syntelin is a potent neurotoxic agent and a severe respiratory and skin irritant. All personnel must be fully trained on this protocol before commencing any work involving **Syntelin**.

Hazard Classification & Safety Data	Value / Guideline
Permissible Exposure Limit (PEL)	0.05 µg/m ³ (8-hour time-weighted average)
Short-Term Exposure Limit (STEL)	0.2 µg/m ³ (15-minute period)
Immediately Dangerous to Life or Health (IDLH)	1.5 µg/m ³
Primary Routes of Exposure	Inhalation, Dermal Absorption, Ingestion
Principal Hazards	Acute Neurotoxicity, Severe Respiratory & Dermal Irritation
Required Engineering Control	Certified Chemical Fume Hood or Glovebox
Emergency Contact	EHS Hotline: (555) 123-4567

Personal Protective Equipment (PPE)

The following PPE is the minimum requirement for any procedure involving **Syntelin**. All PPE must be inspected for integrity before each use.

- Primary Protection:
 - Respirator: A full-face respirator with a combination organic vapor/P100 cartridge is required for all handling outside of a glovebox.
 - Gloves: Double-gloving is mandatory. Use a nitrile inner glove and a butyl rubber or neoprene outer glove.
 - Eye Protection: Chemical splash goggles and a face shield are required if not using a full-face respirator.
 - Lab Coat: A chemically resistant, disposable lab coat must be worn over primary clothing.
- Glove Selection and Breakthrough Time: The following table summarizes the breakthrough times for recommended glove materials when handling a 1M solution of **Syntelin** in methanol.

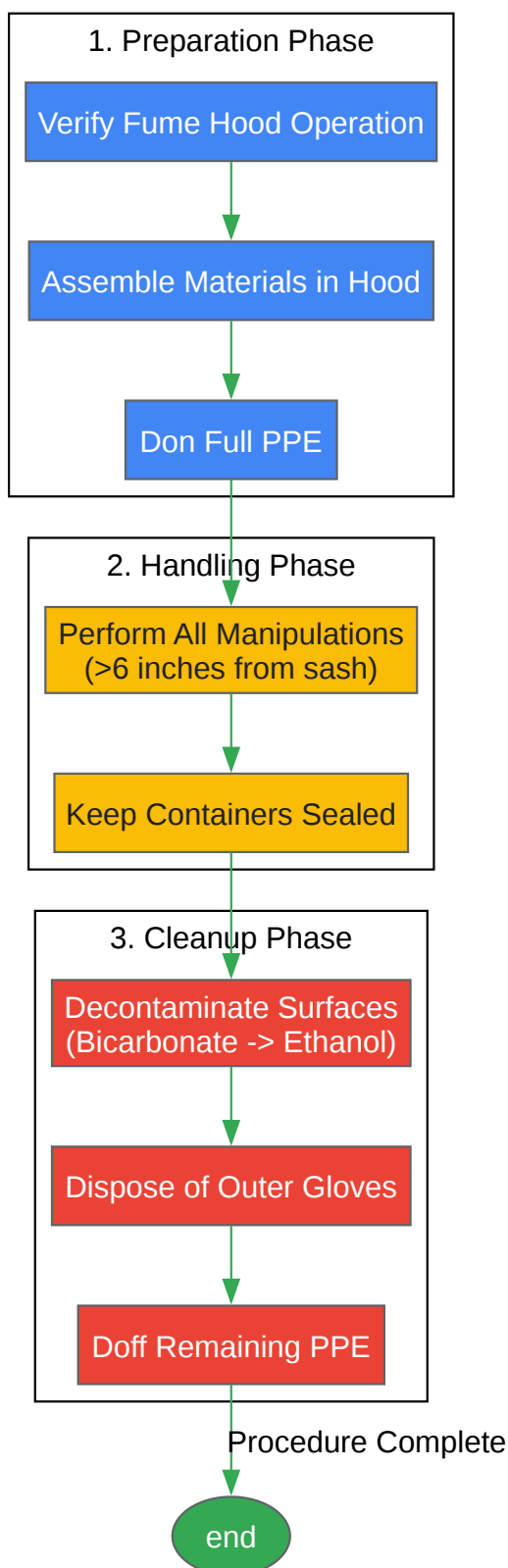
Glove Material	Thickness (mil)	Breakthrough Time (minutes)	Rating
Butyl Rubber	15	> 480	Excellent
Neoprene	18	420	Good
Nitrile Rubber	8	< 15	Not Recommended (for outer)
Latex	10	< 5	Not Recommended

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the standard workflow for handling **Syntelin** from preparation to immediate post-use cleanup.

- Preparation:
 - Ensure a certified chemical fume hood is operational and has a face velocity between 80-120 fpm.
 - Assemble all necessary equipment (glassware, reagents, **Syntelin** stock) and place it inside the fume hood.
 - Don all required PPE as specified in Section 2.
 - Prepare a 10% sodium bicarbonate solution for immediate decontamination of surfaces.
- Handling and Experimentation:
 - Perform all manipulations of **Syntelin** deep within the fume hood (at least 6 inches from the sash).
 - Use dedicated glassware and tools.
 - Keep all containers of **Syntelin** sealed when not in immediate use.
- Post-Experiment Cleanup:

- Decontaminate all surfaces within the fume hood with a 10% sodium bicarbonate solution, followed by a 70% ethanol wipe-down.
- Carefully remove outer gloves and dispose of them as hazardous waste while still in the fume hood.
- Remove remaining PPE in the designated doffing area, avoiding contact with potentially contaminated surfaces.



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Diagram 1: Standard workflow for handling **Syntelin**.

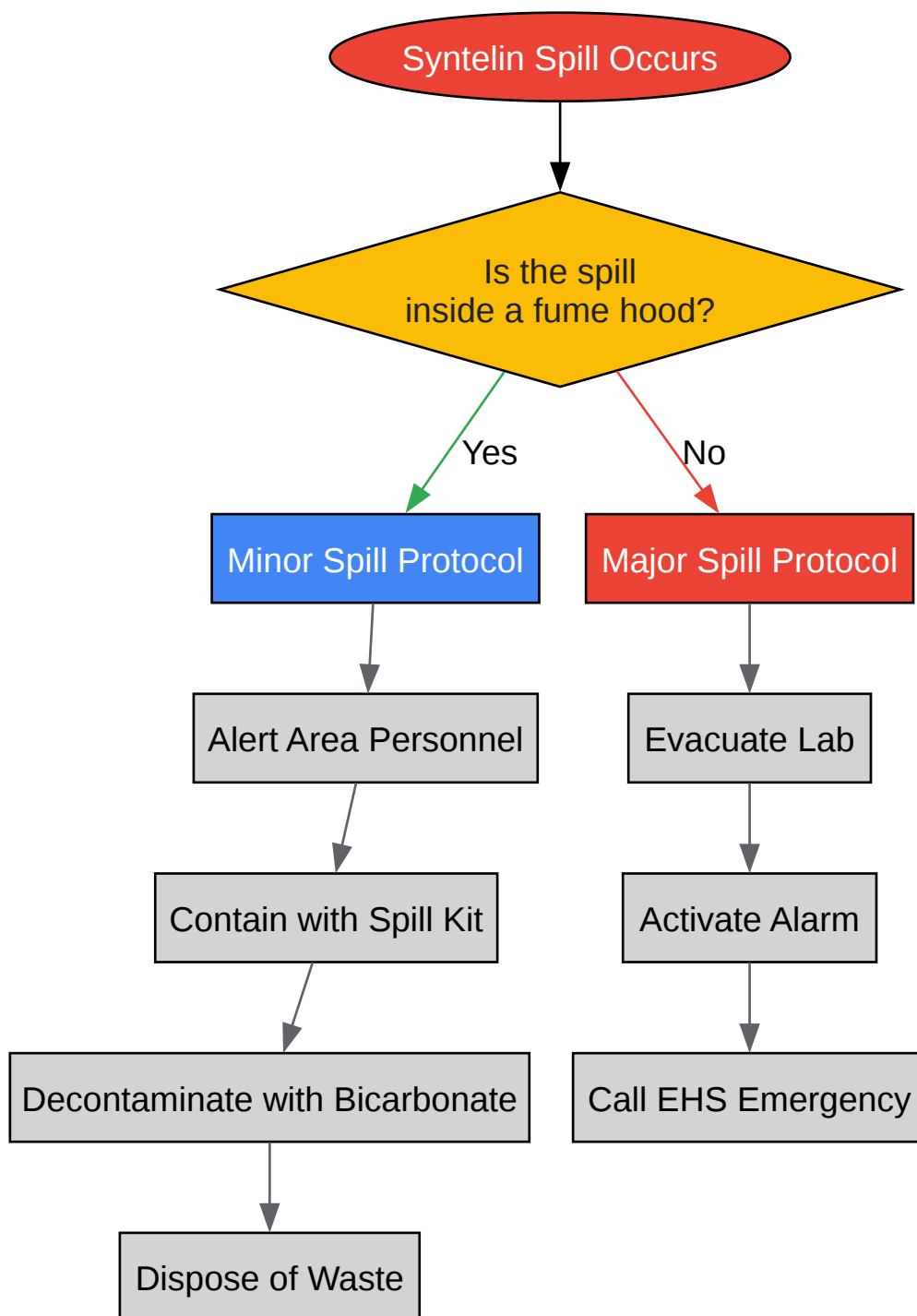
Disposal Plan

All waste contaminated with **Syntelin** must be treated as hazardous. Do not mix with other waste streams.

- Solid Waste:
 - Includes contaminated gloves, lab coats, pipette tips, and wipes.
 - Place all solid waste into a dedicated, labeled, and sealed hazardous waste container lined with a 6-mil polyethylene bag.
 - Store the container in a designated satellite accumulation area.
- Liquid Waste:
 - Protocol: **Syntelin** Neutralization for Disposal
 - Objective: To neutralize the acute neurotoxicity of **Syntelin** in aqueous solutions prior to collection by Environmental Health & Safety (EHS).
 - Methodology:
 - Working in a fume hood, slowly add the aqueous **Syntelin** waste to a 1.5 M solution of sodium hydroxide (NaOH) at a 1:10 ratio (waste:NaOH).
 - The reaction is exothermic; add the waste solution slowly while monitoring the temperature, keeping it below 40°C.
 - Gently stir the resulting solution for a minimum of 2 hours to ensure complete hydrolysis.
 - After 2 hours, check the pH to ensure it is >12.
 - Transfer the neutralized solution to a labeled hazardous waste container for collection by EHS.
 - Label the container clearly: "Hazardous Waste: **Syntelin** (Hydrolyzed in NaOH), [Date]".

Emergency Procedures: Spill and Exposure

- Minor Spill (inside fume hood):
 - Alert personnel in the immediate area.
 - Use a commercial spill kit or absorbent pads to contain the spill.
 - Apply a 10% sodium bicarbonate solution to the spill area and let it sit for 10 minutes.
 - Wipe clean and dispose of all materials as hazardous waste.
- Major Spill (outside fume hood):
 - Evacuate the laboratory immediately.
 - Activate the emergency alarm.
 - Call the EHS emergency hotline from a safe location.
 - Do not re-enter the area.
- Personnel Exposure:
 - Skin: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
 - Eyes: Flush eyes with an eyewash station for at least 15 minutes. Hold eyelids open and seek immediate medical attention.
 - Inhalation: Move the individual to fresh air. Seek immediate medical attention.



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Diagram 2: Decision workflow for **Syntelin** spill response.

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